

thermal stability and melting point of 3-(4-Chlorophenyl)pentanedioic acid

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)pentanedioic acid

Cat. No.: B195664

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An In-depth Technical Guide on the Thermal Properties of 3-(4-Chlorophenyl)pentanedioic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of pharmaceutical intermediates is paramount for ensuring the quality, stability, and safety of the final active pharmaceutical ingredient (API). This guide provides a detailed overview of the thermal stability and melting point of **3-(4-Chlorophenyl)pentanedioic acid** (CAS No: 35271-74-0), a key intermediate in the synthesis of various pharmaceutical compounds, including Baclofen[1][2].

Physicochemical Properties

3-(4-Chlorophenyl)pentanedioic acid, also known as 3-(4-chlorophenyl)glutaric acid, is a white to light yellow solid with the molecular formula $C_{11}H_{11}ClO_4$ and a molecular weight of 242.66 g/mol [1][3][4][5]. Its stability under standard storage conditions makes it a reliable intermediate in pharmaceutical manufacturing[1].

Data Presentation

The following table summarizes the key quantitative data related to the thermal properties of **3-(4-Chlorophenyl)pentanedioic acid**.

Property	Value	Source(s)
Melting Point	164-166°C	[1][3][4][6]
166-168°C (recrystallized from water)	[7]	
166.5-167.3°C	[8]	
Boiling Point	394.4 ± 27.0°C (Predicted)	[1][3][4]
Flash Point	192.3 ± 23.7°C	[1][3]
Decomposition Temperature	No specific data available, but noted to be thermally stable under moderate conditions.	[1]

Experimental Protocols

Precise determination of thermal properties is critical for process development, safety, and quality control. The following are detailed methodologies for the key experiments used to characterize the thermal behavior of chemical compounds like **3-(4-Chlorophenyl)pentanedioic acid**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-state of **3-(4-Chlorophenyl)pentanedioic acid** transitions to a liquid.

Apparatus:

- Melting point apparatus with a calibrated thermometer or digital sensor.
- Capillary tubes (sealed at one end).
- Sample of **3-(4-Chlorophenyl)pentanedioic acid**, finely powdered and dried.

Procedure:

- A small amount of the finely powdered **3-(4-Chlorophenyl)pentanedioic acid** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate, typically 1-2°C per minute, near the expected melting point.
- The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire solid has melted (completion) are recorded. This range is reported as the melting point.

Differential Scanning Calorimetry (DSC)

Objective: To measure the difference in heat flow between the sample and a reference as a function of temperature, providing a precise melting point and information on other thermal events.

Apparatus:

- Differential Scanning Calorimeter.
- Hermetically sealed aluminum pans.
- Inert gas supply (e.g., nitrogen).
- Sample of **3-(4-Chlorophenyl)pentanedioic acid**.

Procedure:

- A small, accurately weighed sample (typically 1-5 mg) of **3-(4-Chlorophenyl)pentanedioic acid** is placed into an aluminum pan, which is then hermetically sealed. An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The cell is purged with an inert gas.

- A temperature program is initiated, typically heating the sample at a constant rate (e.g., 10°C/min) over a specified temperature range that includes the expected melting point.
- The heat flow to the sample is monitored and plotted against temperature. The melting point is determined from the resulting endothermic peak.

Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of a sample as a function of temperature or time, providing information on thermal stability and decomposition.

Apparatus:

- Thermogravimetric Analyzer.
- Sample pan (typically platinum or alumina).
- Inert or reactive gas supply.
- Sample of **3-(4-Chlorophenyl)pentanedioic acid**.

Procedure:

- A small, accurately weighed sample of **3-(4-Chlorophenyl)pentanedioic acid** is placed in the TGA sample pan.
- The furnace is sealed, and the desired atmosphere (e.g., nitrogen or air) is established.
- The sample is heated at a constant rate (e.g., 10°C/min) over a wide temperature range.
- The mass of the sample is continuously recorded as a function of temperature.
- The resulting TGA curve plots mass percentage against temperature. The onset of mass loss indicates the beginning of decomposition.

Visualization

The following diagram illustrates a typical workflow for the comprehensive thermal analysis of a pharmaceutical intermediate like **3-(4-Chlorophenyl)pentanedioic acid**.



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Caption: Workflow for Thermal Analysis of **3-(4-Chlorophenyl)pentanedioic Acid**.

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